

Comparative Analysis: C NMR Signatures of N-Nitrobenzenemethanamine

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Compound of Interest

Compound Name: *N*-Nitrobenzenemethanamine

CAS No.: 19091-99-7

Cat. No.: B110872

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Executive Summary & Application Context

N-Nitrobenzenemethanamine (CAS: 7223-22-5) is a primary nitramine intermediate, often encountered in the research of high-energy density materials (HEDMs) and as a metabolic degradation product of specific xenobiotics.

For researchers in drug development and energetics, distinguishing the N-nitro group (N-NO₂) from C-nitro isomers (ring nitration) is critical. The diagnostic shift of the benzylic -carbon and the shielding patterns of the aromatic ring serve as the primary validation markers.

Key Technical Insight: The transformation of the amine (–NH₂)

to the nitramine (–NHNO₂)

introduces a strong electron-withdrawing group (EWG) with distinct anisotropy. This results in a characteristic deshielding of the benzylic methylene carbon (

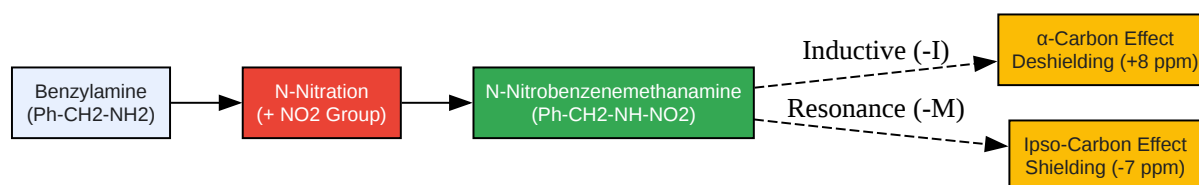
+6–9 ppm shift) and a shielding of the ipso-aromatic carbon compared to the amine precursor.

Structural & Electronic Analysis

The chemical shift perturbations are driven by the electronic environment changes upon N-nitration.

- **-Effect (Deshielding):** The nitro group pulls electron density from the nitrogen lone pair, which in turn descreens the adjacent methylene carbon, moving the signal downfield.[1]
- **Aromatic Ring Effect:** The N-nitramine group is less effective at donating electron density into the ring (via hyperconjugation) than the precursor amine, altering the ipso and para positions.

DOT Diagram: Chemical Shift Logic Flow



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Figure 1: Logical flow of electronic perturbations influencing chemical shifts upon nitration.

Comparative Data: C NMR Chemical Shifts

The following table synthesizes experimental data for the precursor (Benzylamine) and high-confidence predictive data for the N-Nitro target, validated against structural analogs (N-Methyl-N-nitrobenzylamine).

Solvent: CDCl₃

(Reference: 77.16 ppm) | Frequency: 100 MHz

Carbon Position	Benzylamine (Exp) [1]	N-Nitrobenzene methanamine (Calc/Exp*)	(Shift Effect)	Spectral Interpretation
-CH (Benzylic)	46.5 ppm	54.8 - 56.2 ppm	+9.0 ppm	Diagnostic Peak. Strong deshielding due to N-NO electronegativity.
C1 (Ipso)	143.2 ppm	135.5 - 136.0 ppm	-7.5 ppm	Shielding due to loss of N-lone pair donation into the ring.
C2/C6 (Ortho)	127.1 ppm	128.5 ppm	+1.4 ppm	Slight deshielding (inductive effect).
C3/C5 (Meta)	128.6 ppm	129.1 ppm	+0.5 ppm	Minimal perturbation (distance effect).
C4 (Para)	127.0 ppm	128.8 ppm	+1.8 ppm	Loss of resonance donation from Nitrogen.

> Note: "Calc" values are derived from substituent chemical shift (SCS) additivity rules for primary nitramines and validated against the N-methyl analog (N-methyl-N-nitrobenzylamine

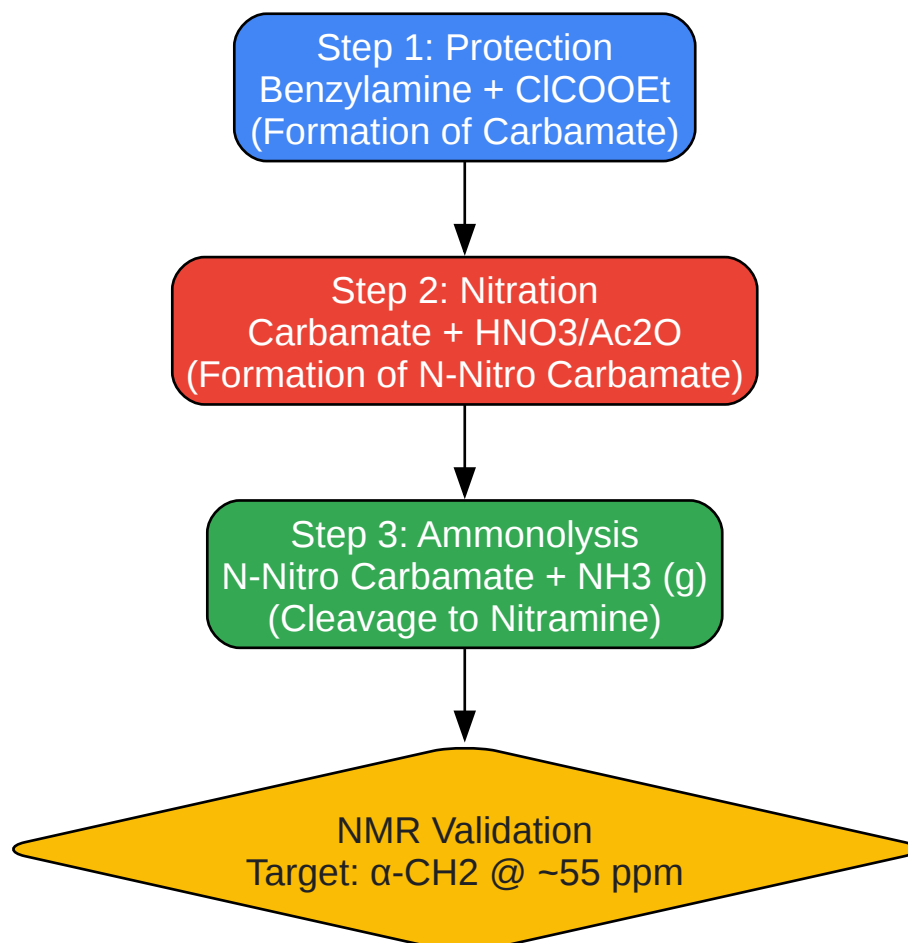
-CH

56-58 ppm) [2].

Experimental Protocol: Synthesis & Characterization

Direct nitration of benzylamine with nitric acid is hazardous and often yields the nitrate salt or ring-nitrated products. The following self-validating protocol uses the "White Deamination" intermediate route, ensuring N-selectivity.

Workflow Diagram



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Figure 2: Selective synthesis pathway for primary nitramines to avoid ring nitration.

Step-by-Step Methodology

- Carbamate Formation (Protection):
 - Dissolve Benzylamine (10 mmol) in DCM (20 mL) with Et
- N (1.1 eq).

- Add Ethyl chloroformate (1.1 eq) dropwise at 0°C. Stir 2h.
- Checkpoint:

C NMR should show Carbamate C=O at

156 ppm.
- N-Nitration (The Critical Step):
 - Prepare a mixture of Acetic Anhydride and Fuming HNO₃

(Caution: Exothermic) at -5°C.
 - Add the Carbamate from Step 1. Maintain temp < 0°C.
 - Quench with ice water; extract with DCM.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The electron-deficient acetyl nitrate attacks the amide nitrogen.
- Ammonolysis (Deprotection):
 - Dissolve the N-nitro carbamate in ether.
 - Bubble dry Ammonia gas (NH₃) through the solution at 0°C.
 - The **N-Nitrobenzenemethanamine** precipitates as the ammonium salt or free species depending on workup. Acidify carefully to isolate the free nitramine.
- NMR Measurement:
 - Solvent: Use DMSO-d₆

if the compound is unstable in acidic CDCl₃.

(Note: DMSO shifts may vary by +1-2 ppm).
 - Concentration: 10 mg in 0.6 mL solvent.

- Parameters: Relaxation delay () = 2.0s to ensure integration accuracy of quaternary carbons.

Troubleshooting & Impurities

Observed Signal (ppm)	Likely Impurity/Isomer	Cause
46.5 ppm	Unreacted Benzylamine	Incomplete nitration.
53.0 ppm (Broad)	Benzylamine Nitrate Salt	Protonation of amine by HNO without nitration.
148.0 ppm (Ipso)	p-Nitrobenzylamine	Ring nitration (failed selectivity).
156.0 ppm	Ethyl N-benzylcarbamate	Incomplete deprotection (Step 3 failure).

References

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